

1-(2-Chlorophenyl)-2-imidazolidinethione: Synthesis, Characterization, and Applications in Drug Development

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-imidazolidinethione

Cat. No.: B14111610

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Executive Summary

1-(2-Chlorophenyl)-2-imidazolidinethione (CAS: 1096969-15-1) is a highly specialized heterocyclic scaffold that plays a pivotal role in modern medicinal chemistry. While rarely utilized as a final therapeutic agent, its unique structural geometry—combining a rigid imidazolidinethione ring with an ortho-chlorinated phenyl system—makes it an indispensable intermediate. It is primarily utilized in the synthesis of annelated triazinones, a class of fused azaisocytosine-containing congeners that exhibit potent antiproliferative and antimetastatic activities against various human malignancies.

This technical guide provides an in-depth, self-validating protocol for the synthesis and physicochemical characterization of **1-(2-chlorophenyl)-2-imidazolidinethione**, alongside a mechanistic rationale for its downstream applications in oncology drug development.

Chemical Context & Rationale

The strategic value of **1-(2-chlorophenyl)-2-imidazolidinethione** lies in its dual reactivity. The cyclic thioamide moiety provides both an electrophilic carbon (C=S) and a nucleophilic nitrogen (N-H), enabling complex cyclocondensation reactions. When targeted for drug development, this compound acts as the foundational building block for [1](#) [1]. The ortho-chloro substitution on the phenyl ring is not arbitrary; it forces the aromatic ring out of coplanarity with the imidazolidine system, creating a specific 3D conformation that enhances binding affinity to target kinases and apoptotic caspases in cancer cells.

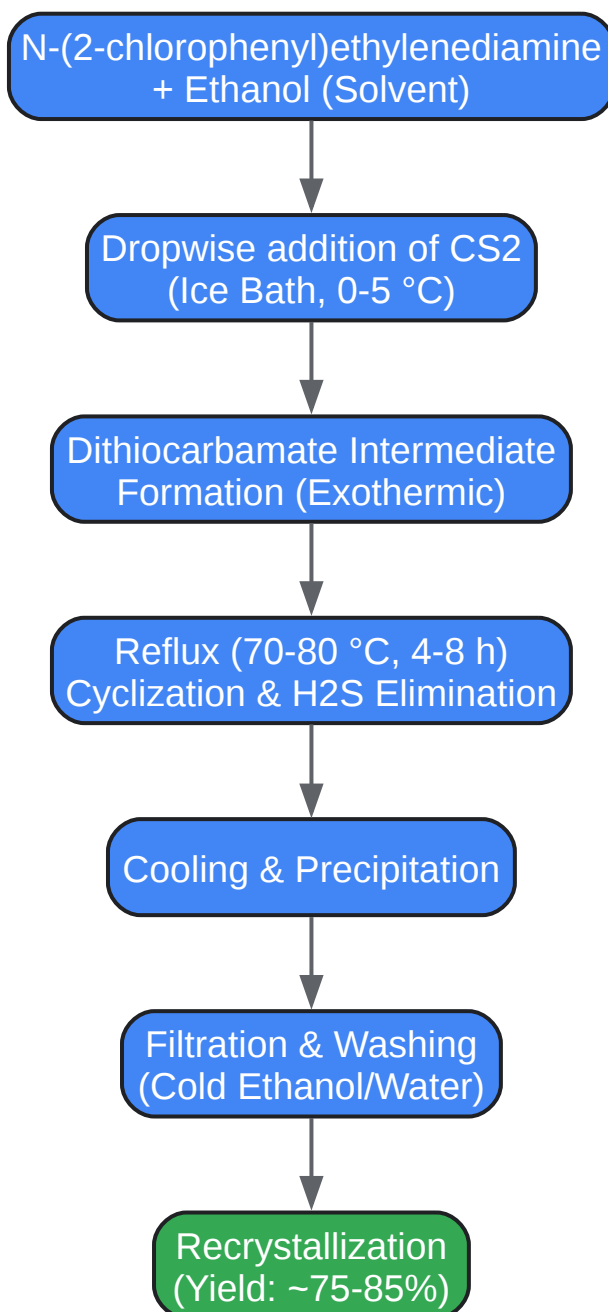
Synthesis Methodology

The synthesis of **1-(2-chlorophenyl)-2-imidazolidinethione** is achieved via the cyclocondensation of N-(2-chlorophenyl)ethylenediamine with carbon disulfide (CS₂). To ensure high yield and purity, the protocol must be tightly controlled regarding temperature and solvent polarity.

Step-by-Step Protocol

- **Initiation & Solvation:** Dissolve 1.0 equivalent of N-(2-chlorophenyl)ethylenediamine in absolute ethanol (approx. 10 mL per gram of diamine).
 - **Causality:** Absolute ethanol is chosen as it fully solubilizes the diamine while remaining inert to CS₂, preventing competitive nucleophilic attack by water.
- **Dithiocarbamate Formation:** Submerge the reaction flask in an ice bath to maintain an internal temperature of 0–5 °C. Add 1.2 equivalents of carbon disulfide (CS₂) dropwise over 30 minutes under continuous stirring.
 - **Causality:** The nucleophilic attack of the primary aliphatic amine on the electrophilic carbon of CS₂ generates a dithiocarbamate intermediate. This step is highly exothermic; the ice bath prevents uncontrolled solvent boiling and minimizes side reactions (e.g., intermolecular cross-linking).
- **Cyclization & Elimination:** Equip the flask with a reflux condenser and a gas trap (to neutralize evolved H₂S). Gradually heat the mixture to reflux (70–80 °C) and maintain for 4–8 hours.

- Causality: Thermal energy is required to overcome the activation barrier for the intramolecular nucleophilic attack of the secondary aromatic amine onto the thiocarbonyl carbon. This forces ring closure and drives the reaction forward via the elimination of hydrogen sulfide (H_2S) gas.
- Isolation: Allow the reaction mixture to cool to room temperature, then further chill to 4 °C overnight. The product will precipitate as a crystalline solid.
- Purification (Self-Validation): Filter the crude solid under a vacuum and wash sequentially with cold ethanol and chilled distilled water. Recrystallize from an ethanol/water (80:20) mixture.
- Validation: A sharp melting point (typically ~145–148 °C) immediately validates the success of the cyclization and the removal of unreacted diamine.



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Workflow for the synthesis and isolation of **1-(2-chlorophenyl)-2-imidazolidinethione**.

Physicochemical Characterization

Rigorous analytical characterization is required to confirm the structural integrity of the imidazolidinethione ring. The absence of primary amine signals and the presence of the thioamide functional group are the primary markers of successful synthesis.

Table 1: Quantitative Spectroscopic and Analytical Data Summary

Analytical Technique	Parameter	Expected Signal / Value	Structural Assignment
¹ H NMR (DMSO-d ₆)	Chemical Shift (δ)	~3.60 - 3.95 ppm (m, 4H)	CH ₂ -CH ₂ (Imidazolidine ring protons)
	~7.30 - 7.65 ppm (m, 4H)	Aromatic protons (2-Chlorophenyl)	
	~8.40 ppm (br s, 1H)	N-H (Thioamide proton, exchangeable)	
¹³ C NMR (DMSO-d ₆)	Chemical Shift (δ)	~45.0, 50.5 ppm	C4, C5 (Imidazolidine ring aliphatic carbons)
	~128.0 - 133.5 ppm	Aromatic carbons	
	~183.5 ppm	C=S (Thiocarbonyl carbon)	
FT-IR (ATR)	Wavenumber (cm ⁻¹)	~3250 cm ⁻¹	N-H stretching (Secondary amine)
	~1510 cm ⁻¹	N-C=S (Thioamide I band)	
	~1215 cm ⁻¹	C=S (Thioamide II band)	
Mass Spectrometry	m/z	213.0 [M+H] ⁺	Molecular ion peak (Isotope pattern for ³⁵ Cl/ ³⁷ Cl)

Downstream Applications in Oncology Drug Development

1-(2-Chlorophenyl)-2-imidazolidinethione is a critical precursor for synthesizing [2](#) [2]. These molecules act as isosteres of endogenous nucleobases, allowing them to function as

antimetabolites.

Mechanistic Pathway: The imidazolidinethione undergoes electrophilic attack by reagents such as ethyl trifluoropyruvate or ethyl 3-methyl-2-oxobutyrate. Subsequent hydrazinolysis (using hydrazine hydrate) yields hemiaminal or imine intermediates. Under basic conditions, these intermediates undergo intramolecular cyclization, closing the triazinone ring to form highly conjugated 7,8-dihydroimidazo[2,1-c][1,2,4]triazin-4(6H)-ones.

These resulting drug candidates have demonstrated remarkable in vitro antiproliferative effects against human multiple myeloma, breast, and cervical cancer cell lines. Crucially, they exhibit higher cytotoxicity against tumor cells than the clinically approved drug pemetrexed, while maintaining an exceptionally low toxicity profile toward normal human skin fibroblasts and developing *Danio rerio* (zebrafish) models [2].



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Mechanistic pathway from imidazolidinethione to fused azaisocytosine anticancer agents.

References

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- Sztanke, M., Rzymowska, J., Janicka, M., & Sztanke, K. (2020). "Two novel classes of fused azaisocytosine-containing congeners as promising drug candidates: Design, synthesis as well as in vitro, ex vivo and in silico studies." *Bioorganic Chemistry*, 95, 103480.[[Link](#)]

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Sources

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